

# Application Notes: Hydroxylammonium Sulfate as a Short-Stopper in Rubber Synthesis

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## Compound of Interest

Compound Name: *Hydroxylammonium sulfate*

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These application notes provide a comprehensive overview of the use of **hydroxylammonium sulfate** (HAS) as a short-stopper in the emulsion polymerization of synthetic rubber. This document includes detailed protocols, data presentation, and diagrams to facilitate its application in research and development settings.

## Introduction

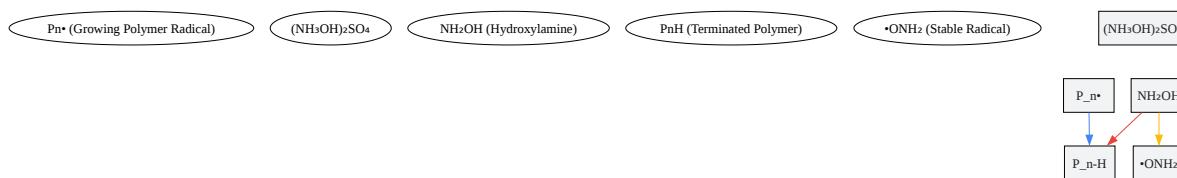
**Hydroxylammonium sulfate**, with the chemical formula  $(\text{NH}_3\text{OH})_2\text{SO}_4$ , is a crucial component in the synthesis of various polymers, particularly synthetic rubbers like Styrene-Butadiene Rubber (SBR) and Nitrile-Butadiene Rubber (NBR).<sup>[1][2]</sup> Its primary function is to act as a "short-stopper," a chemical agent that terminates the free-radical polymerization process at a desired monomer conversion.<sup>[1][2]</sup> This termination is essential for achieving the target molecular weight and desired mechanical properties of the final rubber product. Uncontrolled polymerization can lead to the formation of high molecular weight fractions and gel, which can negatively impact the processability and performance of the rubber. **Hydroxylammonium sulfate** is favored for its efficiency as a radical scavenger and its ability to also function as an antioxidant, enhancing the stability of the resulting latex.<sup>[2]</sup>

## Mechanism of Action

In free-radical emulsion polymerization, the polymerization is initiated by a free-radical source, and polymer chains grow by the sequential addition of monomer units. The growing polymer

chain has a radical at its active end. **Hydroxylammonium sulfate** terminates this chain growth by reacting with the polymer radical. The hydroxylamine molecule donates a hydrogen atom to the growing polymer radical, thus terminating the polymer chain and forming a stable, non-reactive polymer molecule. The hydroxylamine itself is converted into a stable radical that is not reactive enough to initiate new polymer chains.

The likely reaction mechanism for the termination of a growing polystyrene radical by **hydroxylammonium sulfate** is depicted below. The hydroxylammonium ion ( $\text{NH}_3\text{OH}^+$ ) from the dissolved salt is in equilibrium with hydroxylamine ( $\text{NH}_2\text{OH}$ ). The hydroxylamine then reacts with the polymer radical.



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## Experimental Protocols

The following protocols are generalized for the emulsion polymerization of Styrene-Butadiene Rubber (SBR) and can be adapted for other synthetic rubbers.

## Materials and Reagents

- Styrene
- 1,3-Butadiene

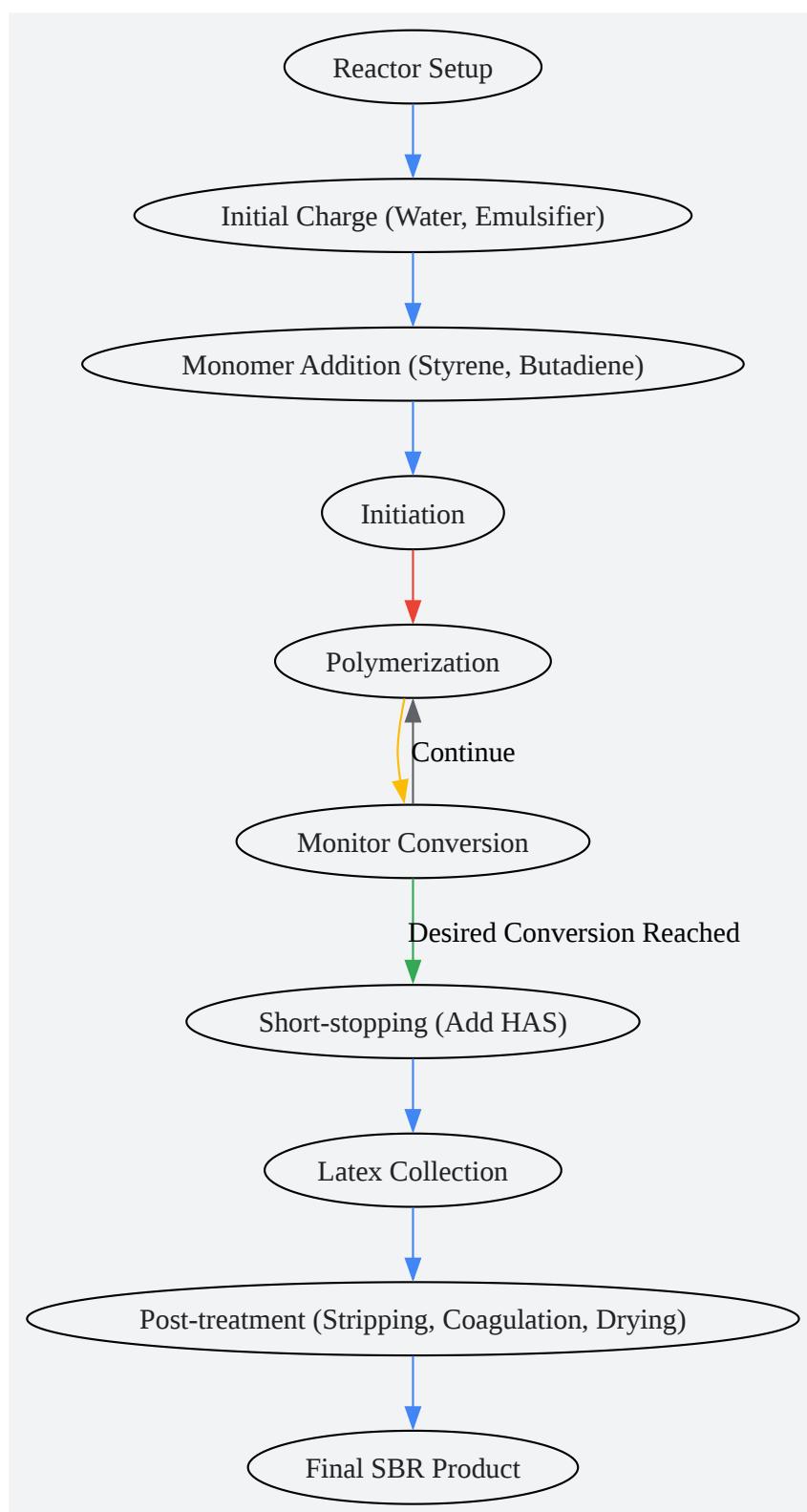
- Deionized water
- Emulsifier (e.g., sodium dodecyl sulfate)
- Initiator (e.g., potassium persulfate for hot polymerization, or a redox system for cold polymerization)
- Chain transfer agent (e.g., tert-dodecyl mercaptan)
- **Hydroxylammonium sulfate** (short-stopper)
- Isopropanol (for coagulation)

## Emulsion Polymerization of SBR (Cold Process)

This protocol is based on a typical laboratory-scale batch polymerization.

- Reactor Setup: A high-pressure reactor equipped with a stirrer, temperature control system, and inlets for nitrogen and reactants is required.
- Initial Charge: To the reactor, add deionized water, emulsifier, and a chelating agent. Purge the reactor with nitrogen to remove oxygen.
- Monomer Addition: Add the cooled monomers (styrene and 1,3-butadiene) to the reactor.
- Initiation: Equilibrate the reactor contents to the desired temperature (e.g., 5-10 °C for a cold process). Add the initiator system (e.g., a redox pair like p-menthane hydroperoxide and ferrous sulfate) to start the polymerization.
- Polymerization: Allow the polymerization to proceed with continuous stirring. Monitor the reaction progress by periodically taking samples and determining the solid content (monomer conversion).
- Short-stopping: When the desired monomer conversion is reached (typically 60-70% for SBR), inject the **hydroxylammonium sulfate** solution into the reactor. The typical concentration of the short-stopper is in the range of 0.02 to 0.6 parts per hundred parts of monomer (phm).[3][4]

- **Latex Collection:** After the addition of the short-stopper, continue stirring for a short period to ensure complete termination of the polymerization. The resulting SBR latex can then be collected.
- **Post-treatment:** The unreacted monomers are typically removed by steam stripping. The latex is then coagulated using an agent like isopropanol, washed, and dried to obtain the solid rubber.



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## Data Presentation

The effectiveness of a short-stopper is evaluated by its ability to halt the polymerization reaction, which is reflected in the stabilization of the monomer conversion and the Mooney viscosity of the resulting rubber. The following table provides representative data on the effect of **hydroxylammonium sulfate** concentration on these parameters.

Hydroxylammonium Sulfate (phm)	Monomer Conversion at time of addition (%)	Monomer Conversion after 1 hour (%)	Mooney Viscosity (MU)
0.00	65.2	75.8	135
0.05	65.5	65.7	112
0.10	65.3	65.4	110
0.20	65.6	65.6	108

This table presents illustrative data. Actual results may vary based on specific experimental conditions.

## Conclusion

**Hydroxylammonium sulfate** is a highly effective short-stopper for the emulsion polymerization of synthetic rubbers. Its application allows for precise control over the polymerization process, leading to a final product with consistent and desirable properties. The protocols and data presented in these application notes provide a solid foundation for researchers and scientists working in the field of polymer synthesis and development.

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## References

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